

The Specificity of c-Fms Inhibition: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: *c-Fms-IN-15*

Cat. No.: *B15580459*

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For researchers, scientists, and drug development professionals, understanding the precise molecular interactions of kinase inhibitors is paramount. This guide provides an objective comparison of a highly selective c-Fms (CSF1R) inhibitor, represented here by Vimseltinib (DCC-3014) due to the lack of public data on "**c-Fms-IN-15**", with established multi-kinase inhibitors Sunitinib, Sorafenib, and Imatinib. Experimental data is presented to highlight the differences in their kinase selectivity profiles, aiding in the informed selection of research tools and potential therapeutic agents.

Kinase Inhibition Profile: A Head-to-Head Comparison

The Colony-Stimulating Factor 1 Receptor (c-Fms or CSF1R) is a crucial tyrosine kinase involved in the survival, proliferation, and differentiation of myeloid cells.^[1] Its role in various pathological conditions, including cancer and inflammatory diseases, has made it an attractive therapeutic target. While multi-kinase inhibitors have shown efficacy in indications where c-Fms is a target, their broader activity can lead to off-target effects. The development of highly selective inhibitors aims to mitigate this.

The following table summarizes the inhibitory activity (IC₅₀ in nM) of Vimseltinib (DCC-3014) as a representative selective c-Fms inhibitor against the multi-kinase inhibitors Sunitinib, Sorafenib, and Imatinib.

Kinase Target	Vimseltinib (DCC-3014) (IC ₅₀ nM)	Sunitinib (IC ₅₀ nM)	Sorafenib (IC ₅₀ nM)	Imatinib (IC ₅₀ nM)
c-Fms (CSF1R)	<10[2]	~10-20 ng/ml[3]	N/A	~1420[4]
c-Kit	100-1000[2]	Potent[5]	68	100[6]
FLT3	>500-fold selective vs CSF1R[7]	30-250[8]	58	N/A
VEGFR2	>100-fold selective vs CSF1R	80[9]	90	N/A
PDGFRβ	>100-fold selective vs CSF1R	2[9]	57	100[6]
B-Raf	N/A	N/A	22	N/A
Abl	N/A	800[9]	N/A	600[6]

N/A: Data not readily available or not a primary target.

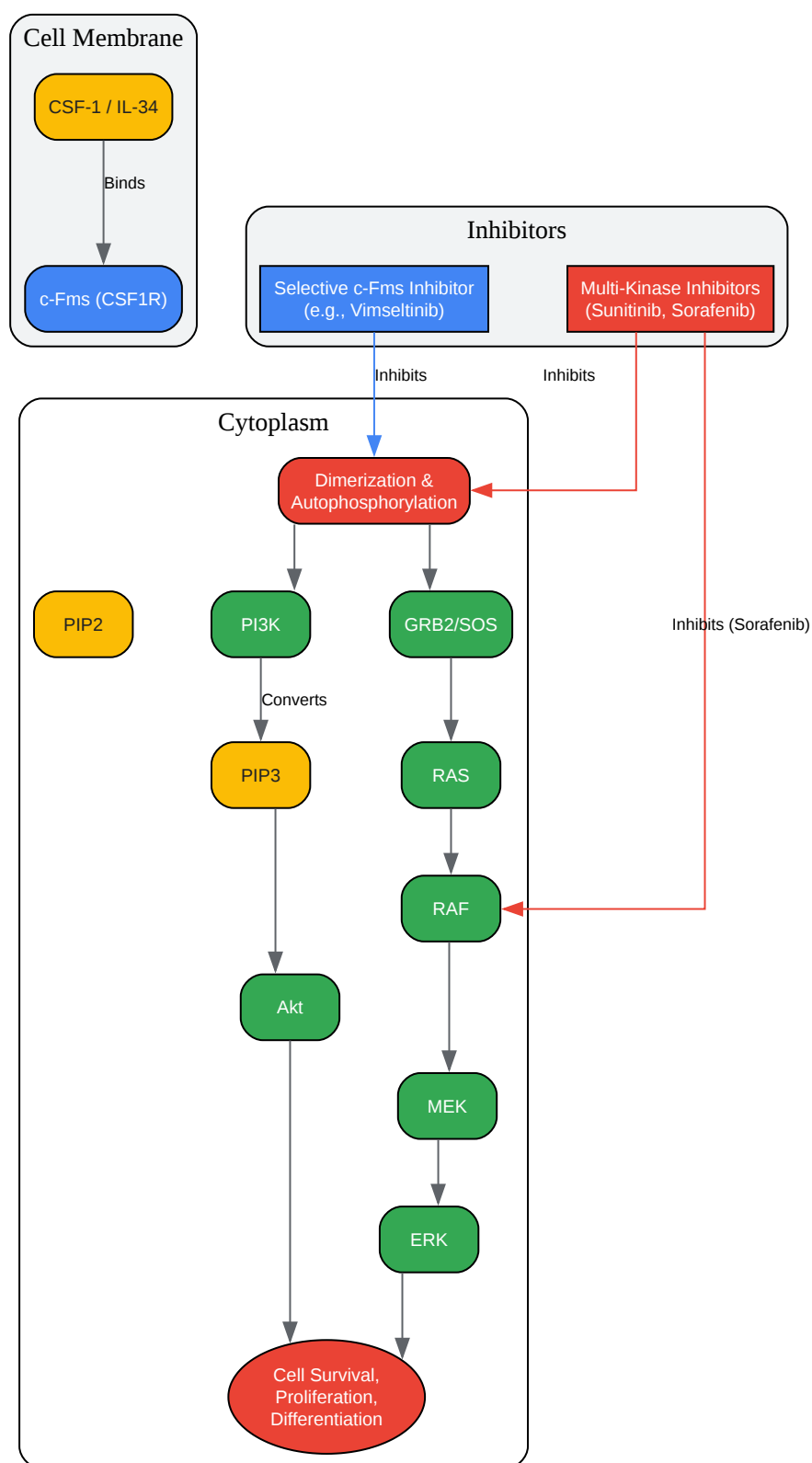
Key Observations:

- Vimseltinib (DCC-3014) demonstrates high potency and selectivity for c-Fms, with over 100-fold greater activity against c-Fms compared to closely related kinases like KIT, PDGFRα/β, and FLT3.[10]
- Sunitinib is a potent inhibitor of multiple receptor tyrosine kinases, including VEGFRs, PDGFRs, KIT, and c-Fms.[3][11]

- Sorafenib targets the Raf/MEK/ERK pathway (B-Raf and Raf-1) and several receptor tyrosine kinases such as VEGFRs, PDGFR β , c-Kit, and FLT3.
- Imatinib is a well-known inhibitor of Bcr-Abl, c-Kit, and PDGFR.[6] While it does inhibit c-Fms, it is at a significantly lower potency compared to its primary targets.[4]

The c-Fms Signaling Pathway and Points of Inhibition

The binding of Colony Stimulating Factor 1 (CSF-1) or IL-34 to c-Fms triggers its dimerization and autophosphorylation, initiating a cascade of downstream signaling events.[1][12] These pathways, including the PI3K/Akt and MAPK/ERK pathways, are critical for cell survival and proliferation.[13] The diagram below illustrates this pathway and the points of action for both selective and multi-kinase inhibitors.



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